Synthesis of 5-Isothiazolemethanol Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*5-Isothiazolemethanol*
CAS No.:	*1710-66-3*
Cat. No.:	*B031046*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isothiazoles are a class of five-membered heterocyclic compounds containing a nitrogen and a sulfur atom in adjacent positions. This scaffold is of significant interest in medicinal chemistry and drug development due to its presence in a variety of biologically active molecules. Derivatives of isothiazole have demonstrated a broad spectrum of pharmacological activities, including antibacterial, anti-inflammatory, and anticonvulsive properties. Among the various substituted isothiazoles, **5-isothiazolemethanol** and its derivatives represent a key subclass of building blocks for the synthesis of more complex molecules. Their utility stems from the reactive hydroxyl group at the 5-position, which allows for further functionalization and elaboration of the molecular structure. This technical guide provides an in-depth overview of the primary synthetic routes to **5-isothiazolemethanol** derivatives, complete with detailed experimental protocols for key reactions and comparative data to aid in methodological selection.

Core Synthetic Strategies

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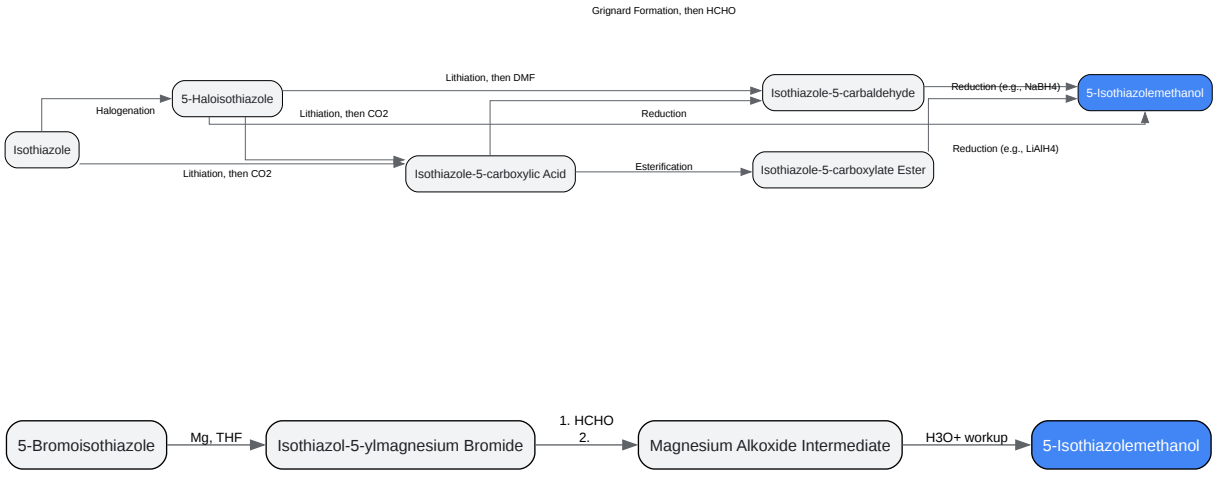
The synthesis of **5-isothiazolemethanol** derivatives can be broadly categorized into two main approaches:

- Construction of the Isothiazole Ring with a Pre-installed C5-Methanol Precursor: This strategy involves the formation of the isothiazole ring from acyclic precursors that already contain a functional group at the position destined to become C5, which can then be converted to the hydroxymethyl group.
- Functionalization of a Pre-formed Isothiazole Ring at the C5-Position: This approach begins with a readily available isothiazole or a substituted isothiazole, which is then functionalized at the 5-position to introduce the methanol group.

This guide will focus on the latter, more common approach, detailing the synthesis of key precursors and their conversion to the target **5-isothiazolemethanol** derivatives. The primary synthetic pathways are summarized in the workflow diagram below.



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- To cite this document: BenchChem. [Synthesis of 5-Isothiazolemethanol Derivatives: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031046/docs#synthesis-of-5-isothiazolemethanol-derivatives-a-technical-guide]

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